

# phenthoate soil degradation pathways

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## Compound Focus: Phenthoate

CAS No.: 2597-03-7

Cat. No.: S539464

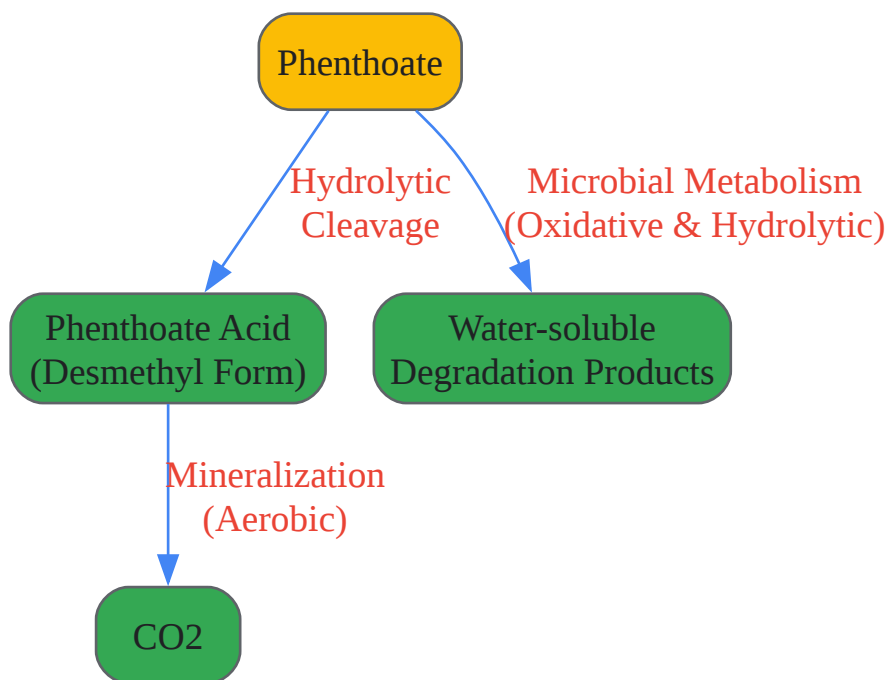
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## Phenthoate Degradation Data

Parameter	Value	Conditions / Notes
Soil DT <sub>50</sub> (Typical)	35 days	Laboratory, aerobic conditions; indicates "moderately persistent" [1].
Soil DT <sub>50</sub> (Field)	4.6 - 19.3 days	Range depends on crop/soil type; faster in field conditions [1].
Aqueous Hydrolysis	Relatively stable at pH 3.9 - 7.8; ~25% degradation at pH 9.7 after 20 days	Highly dependent on pH; degrades faster in alkaline conditions [2].
Primary Metabolite	Phenthoate acid	Formed via hydrolysis of the carbethoxy ester group [3] [2].
Enantioselectivity	(+)-enantiomer degrades faster than (-)-enantiomer	Observed in alkaline soils; little selectivity in acidic soil [4] [5].

## Degradation Pathways & Mechanisms

The degradation of **phenthoate** is primarily driven by extracellular enzymes from soil microorganisms, with hydrolysis being a key initial step [3].



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The primary metabolic pathway of **phenthoate** in soil involves hydrolysis to **phenthoate** acid, with further breakdown to simple compounds and CO<sub>2</sub> [3] [2].

## Analytical & Experimental Protocols

For researchers studying **phenthoate** degradation, particularly enantioselective processes, the following method has been proven effective.

**Sample Preparation: Matrix Solid-Phase Dispersion (MSPD)** This technique simplifies extraction and clean-up in a single step [4] [5].

- **Solid Support:** Use **2.0 g of Florisil** (40-100 µm) as the dispersant solid phase.
- **Sample Mixing:** Thoroughly blend 0.5 g of soil with the Florisil using a glass mortar and pestle to create a homogeneous mixture.
- **Column Packing:** Pack the mixture into a glass chromatography column.
- **Elution:** Elute the analytes using **20 mL of n-hexane and acetone (8:2, v/v)**. This solvent combination provides high recovery rates.

**Instrumental Analysis: Chiral Liquid Chromatography**

- **Clean-up:** First, isolate **phenthoate** from the MSPD extract using a standard **silica-based HPLC column** [5].
- **Enantiomer Separation:** Resolve the enantiomers on a chiral HPLC column with **cellulose tris-3,5-dimethylphenylcarbamate as the chiral stationary phase**.
- **Detection:** UV detection is used for quantification. This method allows for precise determination of the enantiomeric ratio (ER) in soil samples [4] [5].

## Environmental Significance & Regulatory Status

**Phenthoate** is an organophosphorus insecticide and acetylcholinesterase inhibitor [1]. Its movement in the environment is governed by sorption-desorption processes, which are influenced by soil properties like **pH, organic matter content, and clay minerals** [6]. These factors control its mobility, persistence, and potential to enter the food chain.

It is important to note that **phenthoate** is **not approved** under the current EC Regulation 1107/2009 [1]. Its use and environmental impact are therefore subjects of ongoing regulatory and scientific review.

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**Address:** Ontario, CA 91761, United States  
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